

# 2-(Methylthio)pyrimidin-4-ol molecular weight and formula

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## Compound of Interest

Compound Name: 2-(Methylthio)pyrimidin-4-ol

Cat. No.: B055685

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## An In-depth Technical Guide on 2-(Methylthio)pyrimidin-4-ol

This guide provides an overview of the fundamental physicochemical properties of **2-(Methylthio)pyrimidin-4-ol**, a compound of interest for researchers, scientists, and professionals in drug development.

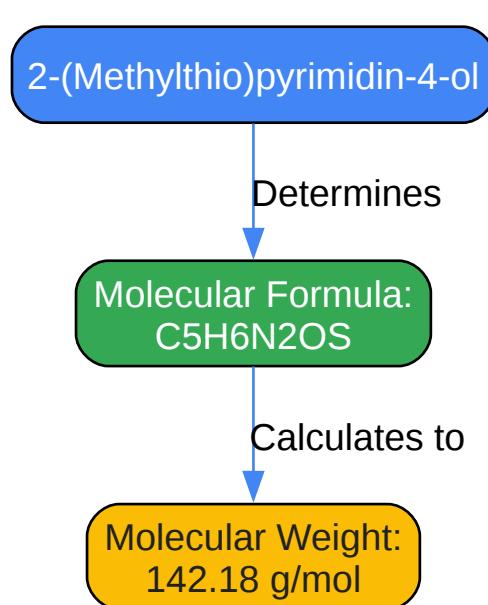
## Core Molecular Data

The essential molecular identifiers for **2-(Methylthio)pyrimidin-4-ol** are detailed below. This information is critical for analytical and theoretical chemistry applications, including stoichiometry, reaction kinetics, and molecular modeling.

Identifier	Value
Molecular Formula	C5H6N2OS <sup>[1][2][3][4]</sup>
Molecular Weight	142.18 g/mol <sup>[2][4][5]</sup>
Alternate Molecular Weight	142.181 <sup>[1]</sup>
Alternate Molecular Weight	142.179 <sup>[3]</sup>

## Logical Relationship of Molecular Properties

The following diagram illustrates the hierarchical relationship between the chemical name, its elemental composition (molecular formula), and its calculated mass (molecular weight).



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Figure 1. Relationship between chemical identity, formula, and molecular weight.

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## References

- 1. 2-(Methylthio)pyrimidin-4-ol | lookchem [lookchem.com]
- 2. chemscene.com [chemscene.com]
- 3. 2-(Methylthio)pyrimidin-4-ol price & availability - MOLBASE [molbase.com]
- 4. CAS 124700-70-5: 4-Pyrimidinol,2-(methylthio)- [cymitquimica.com]
- 5. 124700-70-5|2-(Methylthio)pyrimidin-4-ol|BLD Pharm [bldpharm.com]
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